

# Mesuagin in Drug Discovery: An Overview of a Promising Neoflavonoid

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## Compound of Interest

Compound Name: Mesuagin

Cat. No.: B15556917

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**Mesuagin**, a naturally occurring neoflavonoid, has emerged as a molecule of interest in the field of drug discovery. Extracted from plants such as *Mammea punctata* and *Mesua racemosa*, this compound possesses a unique chemical structure that positions it as a potential candidate for therapeutic development.<sup>[1]</sup> While research is in its early stages, the known biological activities of related compounds and extracts from its source plants suggest promising avenues for further investigation.

## Chemical and Physical Properties

**Mesuagin** is chemically identified as 5-hydroxy-8,8-dimethyl-6-(2-methylpropanoyl)-4-phenylpyrano[2,3-h]chromen-2-one. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>22</sub> O <sub>5</sub>
Molecular Weight	390.4 g/mol
Appearance	Solid
CAS Number	21721-08-4

## Potential Applications in Drug Discovery

Currently, specific data on the biological activities of isolated **Mesuagin** is limited. However, the broader class of neoflavonoids, to which **Mesuagin** belongs, is known to exhibit a wide range of pharmacological effects, including anti-inflammatory, antimicrobial, and anticancer activities. This suggests that **Mesuagin** may possess similar therapeutic potential.

## Anticancer and Cytotoxic Potential

While direct studies on **Mesuagin**'s anticancer effects are not yet available, extracts from the *Mesua* genus, from which **Mesuagin** can be isolated, have demonstrated cytotoxic and anti-proliferative properties. For instance, extracts from *Mesua ferrea* have shown activity against various cancer cell lines. Further research is warranted to determine if **Mesuagin** is a contributing component to this observed activity and to elucidate its specific mechanism of action.

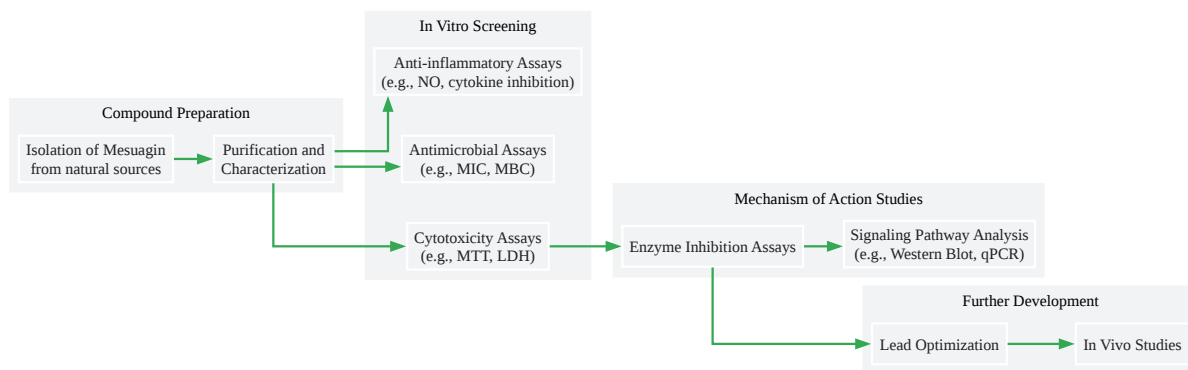
## Antimicrobial Activity

Extracts from plants containing **Mesuagin** have also been investigated for their antimicrobial properties. These studies indicate potential efficacy against certain bacterial strains. The investigation of pure **Mesuagin** is a necessary next step to identify its specific antimicrobial spectrum and potency.

## Experimental Protocols

Due to the preliminary stage of research on **Mesuagin**, detailed and validated experimental protocols for its application in drug discovery are not yet established. However, general methodologies for screening and evaluating natural products can be adapted for **Mesuagin**.

## General Workflow for Bioactivity Screening of Mesuagin



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Caption: A generalized workflow for the initial stages of drug discovery involving **Mesuagin**.

## Future Directions

The exploration of **Mesuagin**'s therapeutic potential is an emerging area of research. Future studies should focus on:

- **Comprehensive Biological Screening:** Evaluating the cytotoxic, anti-inflammatory, antimicrobial, and antioxidant activities of purified **Mesuagin**.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways affected by **Mesuagin**.
- **In Vivo Efficacy and Safety:** Conducting animal studies to assess the therapeutic efficacy and safety profile of **Mesuagin** for specific disease models.

The development of detailed application notes and protocols for **Mesuagin** in drug discovery will be contingent on the generation of robust data from these future research endeavors. As the scientific community continues to investigate the vast potential of natural products, compounds like **Mesuagin** hold promise for the development of novel therapeutics.

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## References

- 1. Mesuagin | C<sub>24</sub>H<sub>22</sub>O<sub>5</sub> | CID 5319380 - PubChem [pubchem.ncbi.nlm.nih.gov]
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